

# molecular weight of L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$

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## Compound of Interest

Compound Name: *L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$*

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An In-depth Technical Guide to the Molecular Weight of L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$

For researchers, scientists, and drug development professionals, precise determination of molecular weight for isotopically labeled compounds is critical for a range of applications, from metabolic studies to quantitative proteomics. This guide provides a detailed breakdown of the molecular weight of L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$ .

## Molecular Composition

L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$  is an isotopically labeled form of the amino acid L-phenylalanine. In this molecule, all nine carbon atoms are the heavy isotope Carbon-13 ( $^{13}\text{C}$ ), and the nitrogen atom is the heavy isotope Nitrogen-15 ( $^{15}\text{N}$ ). The molecular formula is  $^{13}\text{C}_9\text{H}_{11}^{15}\text{NO}_2$ . The standard chemical formula is  $\text{C}_9\text{H}_{11}\text{NO}_2$ <sup>[1]</sup>. The linear formula can be represented as  $^{13}\text{C}_6\text{H}_5^{13}\text{CH}_2^{13}\text{CH}(^{15}\text{NH}_2)^{13}\text{CO}_2\text{H}$ <sup>[2]</sup>.

## Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic masses of all the constituent atoms in the molecule. For isotopically labeled compounds, the specific isotopic masses of the enriched elements must be used.

The calculation is based on the following isotopic masses:

- Carbon-13 ( $^{13}\text{C}$ ): 13.003354835 Da<sup>[3]</sup>
- Nitrogen-15 ( $^{15}\text{N}$ ): 15.0001088983 u<sup>[4]</sup>

- Hydrogen ( $^1\text{H}$ ): 1.0078250322 u (mass of the most common isotope, protium)[5]
- Oxygen ( $^{16}\text{O}$ ): 15.99491461957 u (mass of the most common isotope)[6]

The table below summarizes the contribution of each element to the total molecular weight.

Element	Isotope	Number of Atoms	Isotopic Mass (Da/u)	Total Mass Contribution (Da/u)
Carbon	$^{13}\text{C}$	9	13.003354835[3]	117.030193515
Hydrogen	$^1\text{H}$	11	1.0078250322[5]	11.0860753542
Nitrogen	$^{15}\text{N}$	1	15.0001088983[4]	15.0001088983
Oxygen	$^{16}\text{O}$	2	15.99491461957[6]	31.98982923914
Total			175.1062070068	4

The calculated monoisotopic molecular weight of L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$  is 175.106 Da. Commercially available L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$  is often listed with a molecular weight of 175.12[2]. This minor difference may arise from the use of average atomic weights or rounding in the supplier's documentation. For high-resolution mass spectrometry applications, the calculated monoisotopic mass is the more relevant value.

## Experimental Protocols

The determination of the molecular weight of a specific chemical compound like L-Phenylalanine- $^{13}\text{C}_9,^{15}\text{N}$  is a theoretical calculation based on established atomic masses. Therefore, no experimental protocols are required for this determination. Experimental verification of this molecular weight would typically be performed using mass spectrometry.

## Visualization

The calculation of a molecular weight is a direct summation and does not involve signaling pathways, experimental workflows, or logical relationships that would necessitate a diagrammatic representation.

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## References

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